

In-Depth Technical Guide to Barettin: A Marine-Derived Bioactive Compound

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Compound of Interest

Compound Name: Barettin

Cat. No.: B3061388

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical properties, biological activities, and experimental considerations of **Barettin**, a promising bioactive compound isolated from the deep-sea sponge *Geodia barretti*.

Core Compound Information

Barettin is a brominated cyclic dipeptide alkaloid with a unique 2,5-diketopiperazine structure. [1][2] This structure incorporates a dehydrogenated brominated tryptophan derivative and an arginine residue.[1][2]

Identifier	Value
CAS Number	104311-70-8[1][2][3][4][5]
Molecular Formula	C17H19BrN6O2[1][2][3][4][5]
Molecular Weight	419.28 g/mol [4]
IUPAC Name	2-[3-[(2S,5Z)-5-[(6-bromo-1H-indol-3-yl)methylidene]-3,6-dioxopiperazin-2-yl]propyl]guanidine[1][5]
Synonyms	(-)-Barettin, Barettine[3][5]

Biological Activities and Therapeutic Potential

Barettin has garnered significant scientific interest due to its diverse pharmacological activities, positioning it as a molecule of interest for drug discovery and development.

Anti-inflammatory and Antioxidant Properties

Barettin exhibits potent anti-inflammatory and antioxidant effects.[1][2] It has been shown to inhibit the secretion of key pro-inflammatory cytokines, including Interleukin-1 beta (IL-1 β) and Tumor Necrosis Factor-alpha (TNF- α), from immune cells.[1] Furthermore, it effectively inhibits lipid peroxidation in cellular membranes, a critical process in the pathogenesis of conditions like atherosclerosis.[1] The presence of a bromine atom in its structure is considered crucial for its antioxidant activity and bioavailability.[1]

Analgesic Effects

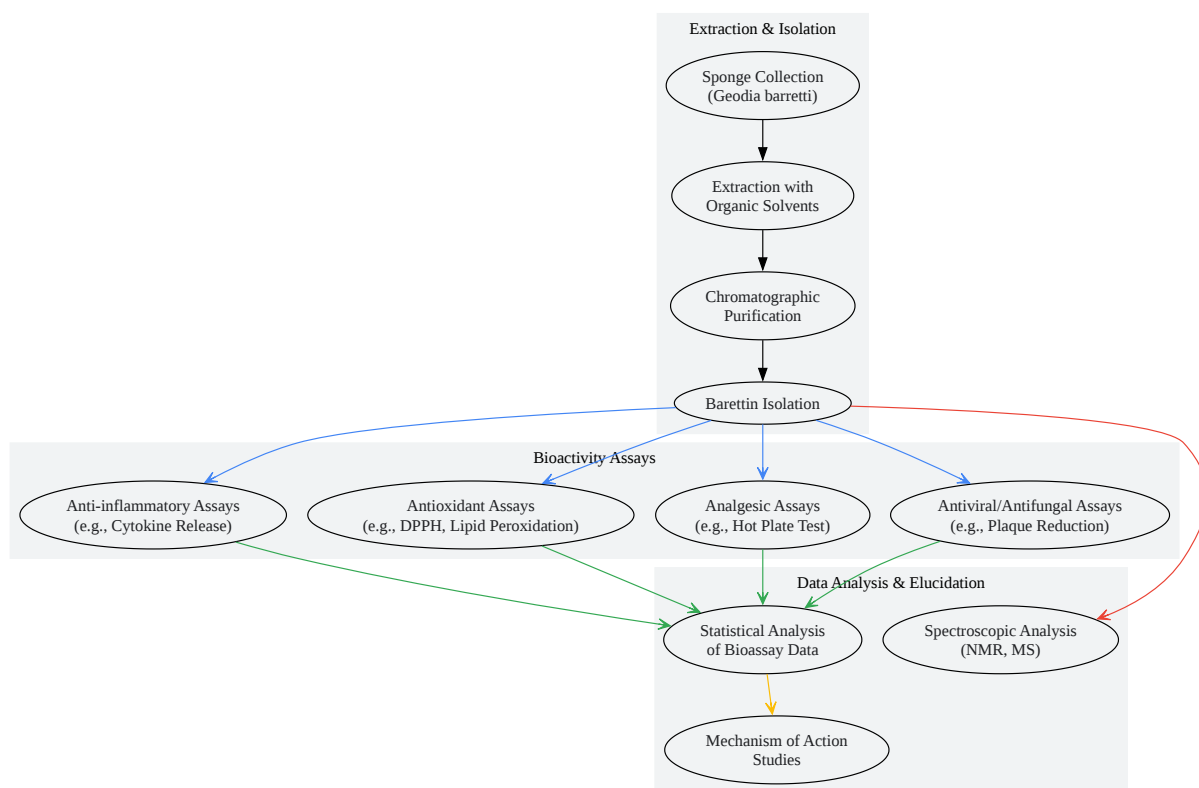
Research has indicated that **Barettin** possesses analgesic properties.[2] These effects are believed to be mediated through its interaction with serotonin 5-HT_{2A} receptors.[2] The analgesic action of **Barettin** can be reversed by the 5-HT_{2A} receptor antagonist, ketanserin.[2]

Antiviral and Antifungal Activities

In the realm of agricultural science, **Barettin** and its derivatives have demonstrated significant antiviral and antifungal activities.[1] They have shown notable protective and therapeutic efficacy against the Tobacco Mosaic Virus (TMV), outperforming conventional agents like ribavirin and ningnanmycin.[1] The proposed mechanism of its antiviral action involves the inhibition of viral assembly through interaction with the viral coat protein.[1] Additionally, several **Barettin** derivatives have exhibited broad-spectrum inhibitory activity against various common plant pathogenic fungi.[1]

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of research on **Barettin**. While specific, step-by-step protocols are proprietary to the conducting laboratories, the following outlines the general approaches often employed in studying the bioactivities of natural products like **Barettin**.



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Caption: A simplified diagram illustrating the proposed inhibitory effect of **Barettin** on the NF-κB signaling pathway.

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References

- 1. Barettin|CAS 104311-70-8|For Research Use [benchchem.com]
- 2. Barettin - Wikipedia [en.wikipedia.org]
- 3. Barettin | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. (-)-Barettin | C17H19BrN6O2 | CID 11177588 - PubChem [pubchem.ncbi.nlm.nih.gov]
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